

A Technical Guide to the Solubility and Partition Coefficient of 2-Hexanol Butanoate

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Compound of Interest

Compound Name: 2-Hexanol butanoate

Cat. No.: B1615894

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Introduction

2-Hexanol butanoate ($C_{10}H_{20}O_2$), an ester recognized for its characteristic fruity aroma, finds applications in various industries, including flavors and fragrances. For scientific research and development, particularly in fields like drug delivery and environmental science, understanding its physicochemical properties, such as aqueous solubility and partition coefficient, is paramount. These parameters govern the compound's behavior in both biological and environmental systems, influencing its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its environmental fate. This technical guide provides a comprehensive overview of the available data on the solubility and partition coefficient of **2-Hexanol butanoate**, alongside detailed experimental protocols for their determination.

Physicochemical Properties of 2-Hexanol Butanoate

The solubility and partition coefficient are critical descriptors of a molecule's hydrophilicity and lipophilicity. While experimentally determined data for **2-Hexanol butanoate** is limited in publicly accessible literature, reliable estimations and data for similar compounds provide valuable insights.

Quantitative Data Summary

The following table summarizes the available quantitative data for the key physicochemical properties of **2-Hexanol butanoate**. It is important to note that much of the currently available data is based on computational estimations.

Property	Value	Data Type	Source
Water Solubility	38.59 mg/L at 25 °C	Estimated	[1]
Poorly soluble in water	Qualitative	[2]	
Partition Coefficient	LogP (o/w): 3.686	Estimated	[1]
Other Properties			
Molecular Weight	172.26 g/mol	Calculated	[2][3]
Boiling Point	194.00 to 195.00 °C at 760.00 mm Hg	Experimental	[1]
Vapor Pressure	0.413 mmHg at 25.00 °C	Estimated	[1]
Solubility in Organic Solvents	Soluble in ethanol and ether	Qualitative	[2]

Experimental Protocols

Accurate determination of solubility and partition coefficient relies on standardized experimental methodologies. The following sections detail the widely accepted protocols that are applicable to neutral organic compounds like **2-Hexanol butanoate**.

Determination of Aqueous Solubility: OECD Guideline 105 (Flask Method)

The flask method, as described in OECD Guideline 105, is a straightforward and reliable technique for determining the water solubility of substances.[1][2][4][5]

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate. After equilibration, the concentration of the dissolved substance in the aqueous

phase is measured.

Apparatus:

- Glass flasks with stoppers
- Constant temperature water bath or shaker
- Analytical balance
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector - GC-FID, High-Performance Liquid Chromatography - HPLC)

Procedure:

- Preparation: Add an excess amount of **2-Hexanol butanoate** to a clean glass flask containing purified water.
- Equilibration: Stopper the flask and agitate it in a constant temperature bath (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: Allow the mixture to stand at the same constant temperature to permit phase separation. If necessary, centrifugation can be used to separate the undissolved ester from the aqueous phase.
- Sampling: Carefully withdraw a sample from the clear aqueous phase, ensuring no undissolved droplets or solid particles are included.
- Quantification: Analyze the concentration of **2-Hexanol butanoate** in the collected aqueous sample using a validated analytical method (e.g., GC-FID).
- Replicate Analysis: Perform the experiment in triplicate to ensure the reliability of the results.

Determination of Partition Coefficient (logP): OECD Guideline 107 (Shake Flask Method)

The shake flask method is the traditional and most widely recognized method for determining the octanol-water partition coefficient ($\log P$).^{[6][7][8]}

Principle: The test substance is dissolved in a two-phase system of n-octanol and water. The system is shaken to facilitate partitioning, and after equilibrium is reached, the concentration of the substance in each phase is determined. The partition coefficient is the ratio of the concentration in the octanol phase to that in the aqueous phase.

Apparatus:

- Separatory funnels or glass tubes with stoppers
- Mechanical shaker
- Centrifuge
- Analytical instrument for quantification (e.g., GC-FID, HPLC)

Procedure:

- **Solvent Saturation:** Pre-saturate the n-octanol with water and the water with n-octanol by shaking them together for 24 hours and then allowing the phases to separate.
- **Test Solution Preparation:** Prepare a stock solution of **2-Hexanol butanoate** in n-octanol.
- **Partitioning:** Add a known volume of the stock solution to a separatory funnel containing a known volume of the pre-saturated water.
- **Equilibration:** Shake the funnel for a predetermined period to allow for the partitioning of the ester between the two phases until equilibrium is achieved.
- **Phase Separation:** Allow the phases to separate. Centrifugation is often required to ensure complete separation, especially if emulsions form.
- **Sampling:** Carefully sample both the n-octanol and the aqueous phases.
- **Quantification:** Determine the concentration of **2-Hexanol butanoate** in each phase using a suitable analytical method.

- Calculation: Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of this value.

Visualizations

Experimental Workflow for Solubility Determination

Caption: Workflow for determining aqueous solubility using the flask method.

Experimental Workflow for Partition Coefficient (logP) Determination

Caption: Workflow for determining the partition coefficient (logP) via the shake flask method.

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